

An In-depth Technical Guide to N-(Diphenylmethyl)thiourea (Benzhydrylthiourea)

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Compound of Interest

Compound Name: 1-Benzhydryl-2-thiourea

Cat. No.: B1273797

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CAS Number: 92192-94-4

This technical guide provides a comprehensive overview of N-(diphenylmethyl)thiourea, also known as benzhydrylthiourea, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis. This document outlines its chemical identity, available physicochemical data, and general experimental protocols relevant to its synthesis and potential biological evaluation.

Chemical and Physical Properties

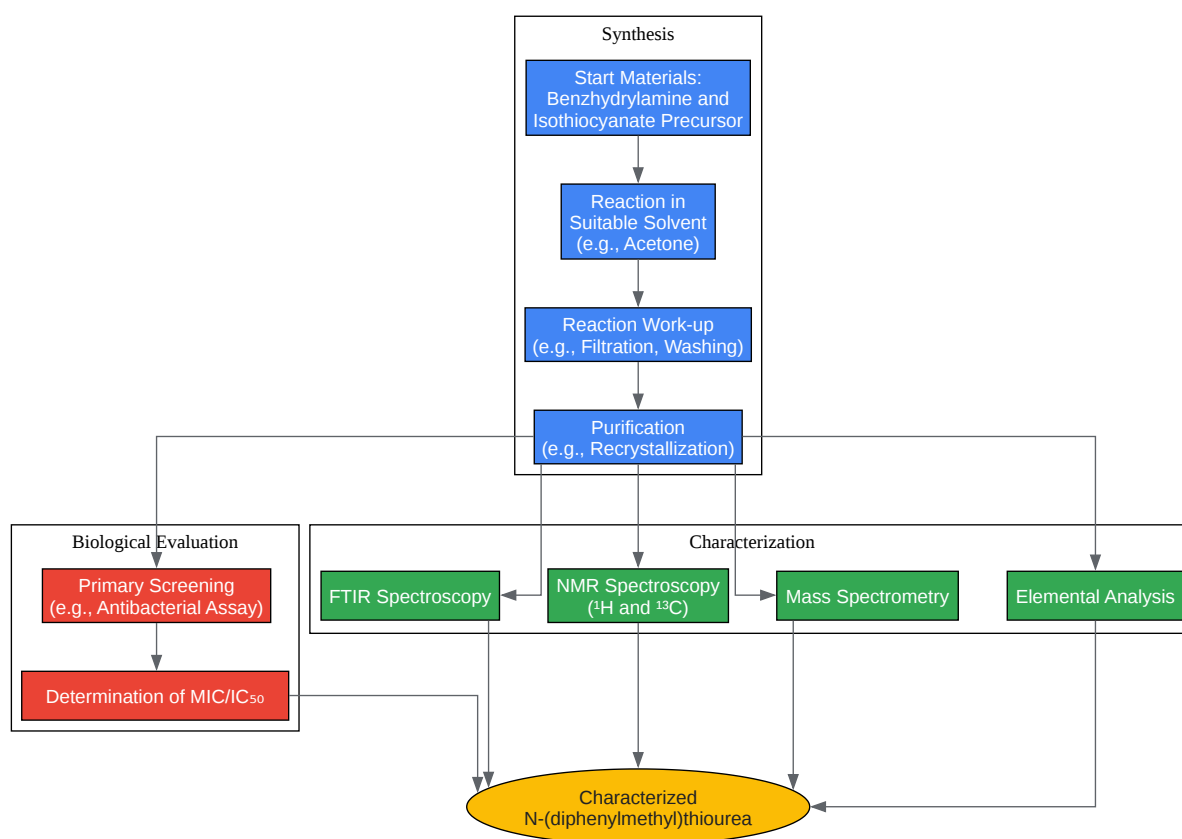
N-(Diphenylmethyl)thiourea is a derivative of thiourea characterized by the presence of a benzhydryl (diphenylmethyl) group attached to one of the nitrogen atoms. While extensive experimental data for this specific compound is not widely available in peer-reviewed literature, the following table summarizes its basic properties based on information from chemical suppliers and databases.

Property	Value	Source
IUPAC Name	N-(diphenylmethyl)thiourea	BOC Sciences[1]
Common Name	1-Benzhydryl-2-thiourea, Benzhydrylthiourea	Santa Cruz Biotechnology[2]
CAS Number	92192-94-4	Santa Cruz Biotechnology[2]
Molecular Formula	C ₁₄ H ₁₄ N ₂ S	Santa Cruz Biotechnology[2]
Molecular Weight	242.34 g/mol	Santa Cruz Biotechnology[2]
Melting Point	184 °C	Matrix Scientific[3]
Density (Predicted)	1.19 g/cm ³	BOC Sciences[1]
XlogP (Predicted)	2.8	PubChem[4]

Synthesis and Characterization

While a specific, detailed synthesis protocol for N-(diphenylmethyl)thiourea is not readily available, the synthesis of N-substituted thioureas generally follows established chemical methodologies. A common approach involves the reaction of an isothiocyanate with a primary amine. For N-(diphenylmethyl)thiourea, this would involve the reaction of benzhydrylamine with a source of thiocyanate.

A general workflow for the synthesis and characterization of a thiourea derivative is presented below.



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Figure 1: Generalized workflow for the synthesis, characterization, and biological evaluation of N-(diphenylmethyl)thiourea.

Potential Biological Activities and Experimental Protocols

Thiourea derivatives are a class of compounds known for a wide range of biological activities, including antibacterial, antifungal, antiviral, anticancer, and anti-inflammatory properties.[5] While specific biological data for N-(diphenylmethyl)thiourea is limited in the public domain, its structural class suggests potential for antimicrobial activity. Below are detailed, generalized experimental protocols for assessing the antibacterial activity of a thiourea derivative.

Experimental Protocol: Antibacterial Susceptibility Testing

1. Agar Disk Diffusion Method (Kirby-Bauer Test)

This method provides a qualitative assessment of the antimicrobial activity of a compound.

- **Preparation of Bacterial Inoculum:** From a pure overnight culture of the test microorganism, 3-4 isolated colonies are suspended in sterile saline (0.85%). The suspension is adjusted to a 0.5 McFarland turbidity standard.
- **Inoculation of Agar Plate:** A sterile cotton swab is dipped into the standardized bacterial suspension, and excess liquid is removed by pressing the swab against the side of the tube. The inoculum is then uniformly streaked over the entire surface of a Mueller-Hinton agar plate.
- **Application of Test Compound:** Sterile paper disks (6 mm in diameter) are impregnated with a known concentration of the N-(diphenylmethyl)thiourea solution (dissolved in a suitable solvent like DMSO).
- **Incubation:** The impregnated disks, along with positive (known antibiotic) and negative (solvent) control disks, are placed on the inoculated agar surface. The plates are incubated at 37°C for 16-20 hours.

- Interpretation of Results: The diameter of the zone of growth inhibition around each disk is measured in millimeters. A larger diameter indicates greater antibacterial activity.

2. Broth Microdilution Method for Minimum Inhibitory Concentration (MIC) Determination

This method provides a quantitative measure of the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

- Preparation of Compound Dilutions: A two-fold serial dilution of N-(diphenylmethyl)thiourea is prepared in a 96-well microtiter plate using Mueller-Hinton Broth (MHB).
- Preparation of Inoculum: A bacterial suspension equivalent to a 0.5 McFarland standard is prepared and further diluted in MHB to a final concentration of approximately 5×10^5 CFU/mL in the wells.
- Inoculation and Incubation: 50 μ L of the standardized inoculum is added to each well containing the serially diluted compound. A growth control well (inoculum without the compound) and a sterility control well (MHB only) are included. The plate is sealed and incubated at 37°C for 18-24 hours.
- Interpretation of Results: The MIC is determined as the lowest concentration of the compound at which no visible bacterial growth (turbidity) is observed.

Signaling Pathways

Information regarding specific signaling pathways modulated by N-(diphenylmethyl)thiourea is not available in the current body of scientific literature. The biological effects of thiourea derivatives can be diverse, and without specific bioactivity data for this compound, the identification of a relevant signaling pathway is not possible. Further research into the biological effects of N-(diphenylmethyl)thiourea is required to elucidate its mechanism of action.

Conclusion

N-(diphenylmethyl)thiourea, identified by CAS number 92192-94-4, is a thiourea derivative with potential for biological activity, a characteristic of its chemical class. This guide provides foundational information on its properties and outlines general experimental protocols for its synthesis and evaluation. It is important to note that while the broader class of thiourea

derivatives is well-studied, specific experimental data on N-(diphenylmethyl)thiourea is sparse. The protocols and information presented here serve as a guide for researchers to design and conduct further investigations into the properties and potential applications of this compound.

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